

An In-depth Technical Guide to 5-Hydroxy-2-methyl-4-nitrobenzoic acid

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Compound of Interest

Compound Name: 5-Hydroxy-2-methyl-4-nitrobenzoic acid

Cat. No.: B599797

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Hydroxy-2-methyl-4-nitrobenzoic acid**, including its chemical identity, physical properties, and potential synthetic approaches. Due to the limited availability of published research on this specific compound, this guide also draws upon data from closely related analogs to provide a broader context for its potential applications and characteristics.

Chemical Identification and Properties

5-Hydroxy-2-methyl-4-nitrobenzoic acid is a polysubstituted aromatic carboxylic acid. The presence of hydroxyl, methyl, and nitro functional groups on the benzoic acid backbone suggests its potential as a versatile intermediate in organic synthesis, particularly for pharmaceuticals and dyes.^[1]

Table 1: Chemical Identifiers for **5-Hydroxy-2-methyl-4-nitrobenzoic acid**

Identifier	Value
CAS Number	199929-14-1[2]
Molecular Formula	C8H7NO5[2]
IUPAC Name	5-hydroxy-2-methyl-4-nitrobenzoic acid[3]
SMILES	<chem>CC1=CC(=C(O)C=C1C(O)=O)</chem> --INVALID-LINK-- =O[3]
InChI Key	GTPHIVGERSJEOD-UHFFFAOYSA-N[3]

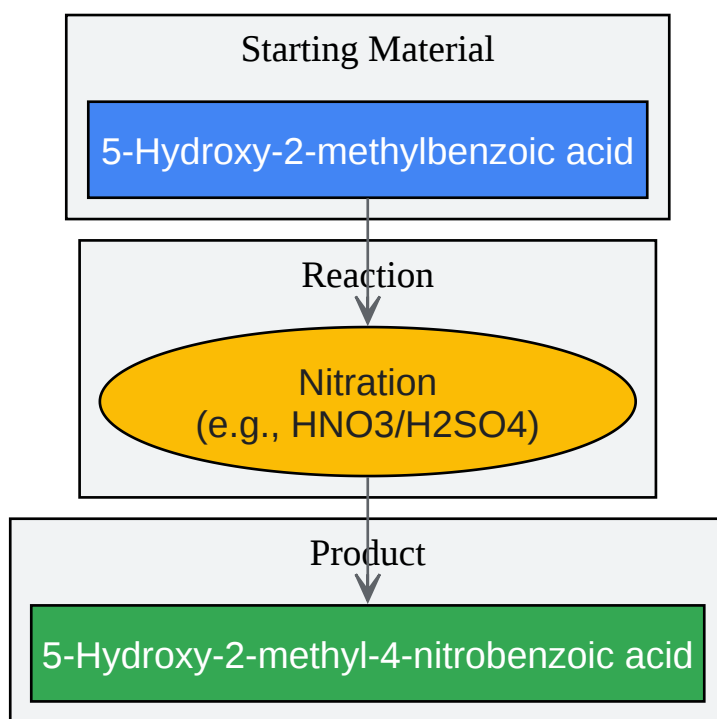
Table 2: Physicochemical Properties of **5-Hydroxy-2-methyl-4-nitrobenzoic acid**

Property	Value
Molecular Weight	197.15 g/mol [2]
Purity	Typically available at ≥95%[2]
Storage Temperature	0°C[2]

Synthesis and Experimental Protocols

While specific synthesis protocols for **5-Hydroxy-2-methyl-4-nitrobenzoic acid** are not extensively documented, a plausible synthetic route can be inferred from general organic chemistry principles and established methods for the nitration of substituted phenols.

A potential synthetic pathway could involve the nitration of 5-hydroxy-2-methylbenzoic acid. The regioselectivity of the nitration would be crucial in obtaining the desired 4-nitro isomer.



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Plausible synthetic pathway for **5-Hydroxy-2-methyl-4-nitrobenzoic acid**.

General Experimental Protocol for Nitration of a Phenolic Compound:

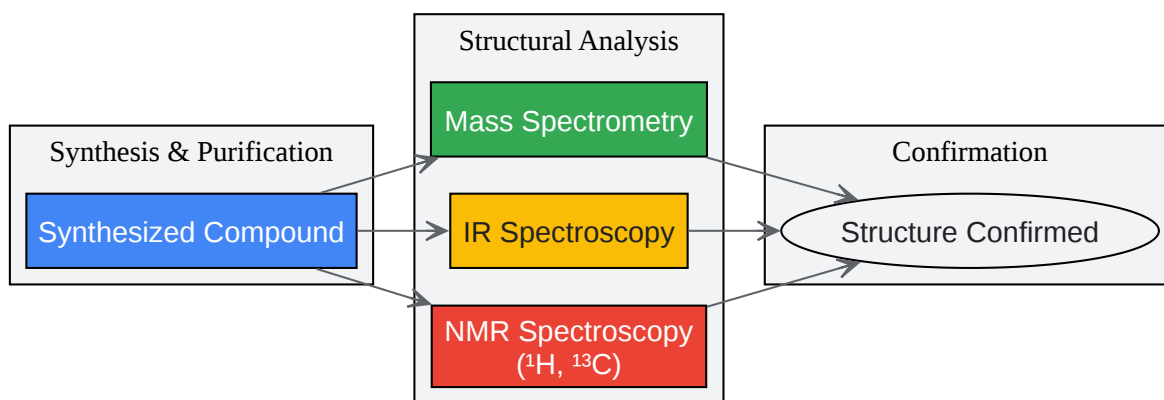
This protocol is a generalized procedure adapted from methods for nitrating phenols and may require optimization for this specific substrate.^[4]

- **Dissolution:** Dissolve the starting material, 5-hydroxy-2-methylbenzoic acid, in a suitable solvent such as glacial acetic acid or tetrahydrofuran.
- **Cooling:** Cool the solution in an ice bath to 0-5 °C.
- **Addition of Nitrating Agent:** Slowly add a nitrating agent, such as a mixture of nitric acid and sulfuric acid, or a milder reagent like copper(II) nitrate trihydrate, while maintaining the low temperature.^[4]
- **Reaction:** Stir the mixture at a controlled temperature for a specified duration. The reaction progress can be monitored by thin-layer chromatography (TLC).

- Quenching: Carefully pour the reaction mixture into ice-water to precipitate the crude product.
- Purification: The crude product can be purified by recrystallization from a suitable solvent or by column chromatography on silica gel.[4]

Characterization and Analysis

The structural confirmation of the synthesized **5-Hydroxy-2-methyl-4-nitrobenzoic acid** would typically involve a combination of spectroscopic techniques.



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General workflow for the analysis of **5-Hydroxy-2-methyl-4-nitrobenzoic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would provide detailed information about the proton and carbon environments, confirming the substitution pattern on the aromatic ring.
- Infrared (IR) Spectroscopy: IR spectroscopy would show characteristic absorption bands for the hydroxyl (-OH), carboxylic acid (C=O and -OH), and nitro (-NO₂) functional groups.
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight of the compound and analyze its fragmentation pattern, further confirming its identity.

Potential Applications and Research Directions

While specific research on **5-Hydroxy-2-methyl-4-nitrobenzoic acid** is limited, the broader class of polysubstituted nitrobenzoic acids is of significant interest.^[1] These compounds are often used as:

- **Intermediates in Organic Synthesis:** They serve as versatile building blocks for constructing more complex molecules, including pharmaceuticals and dyes.^[1]
- **Precursors for Biologically Active Molecules:** A related isomer, 5-Hydroxy-4-methyl-2-nitrobenzoic acid, is noted for its use in synthesizing compounds with potential antimicrobial and antifungal properties.^[1]

The interplay of the electron-withdrawing nitro group and the electron-donating hydroxyl and methyl groups on the aromatic ring modulates the reactivity and acidity of the carboxylic acid.^[1] This makes the study of such compounds valuable for understanding reaction mechanisms and substituent effects in organic chemistry.^[1] Further research into **5-Hydroxy-2-methyl-4-nitrobenzoic acid** could uncover novel applications in materials science and medicinal chemistry.

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References

- 1. 5-Hydroxy-2-methyl-4-nitrobenzoic acid | 199929-14-1 | Benchchem [benchchem.com]
- 2. 5-Hydroxy-2-methyl-4-nitro-benzoic acid-Information-Chemcia Scientific, LLC. [chemcia.com]
- 3. 5-hydroxy-2-methyl-4-nitrobenzoic acid - C₈H₇NO₅ | CSCS00000143311 [chem-space.com]
- 4. 5-Hydroxy-2-nitrobenzoic acid synthesis - chemicalbook [chemicalbook.com]
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